

General Safety Information Regarding Picric Acid

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Compound of Interest

Compound Name: *Picrate*

Cat. No.: *B076445*

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Picric acid (2,4,6-trinitrophenol) is an organic compound that, when dry, is highly sensitive to shock, friction, and heat, and can detonate. In a laboratory setting, it is typically stored wet with water (usually >30% by weight) to reduce its explosive properties.

Key Hazards:

- **Explosion Hazard:** Dry picric acid is a dangerous explosive. The risk of detonation increases significantly as the acid becomes dehydrated.
- **Formation of Unstable Salts:** Picric acid can form highly sensitive and explosive **picrate** salts when it comes into contact with metals (especially copper, lead, and zinc), concrete, and ammonia.
- **Toxicity:** Picric acid is toxic and can cause skin irritation, allergic reactions, and damage to the eyes, kidneys, and liver.

Authoritative Resources for Chemical Safety

For detailed and reliable information on handling hazardous chemicals, please consult the following organizations:

- The Occupational Safety and Health Administration (OSHA): Provides safety and health information for workers and employers.

- The National Institute for Occupational Safety and Health (NIOSH): A U.S. federal agency responsible for conducting research and making recommendations for the prevention of work-related injury and illness.
- The American Chemical Society (ACS): Offers numerous resources on laboratory safety.
- Your institution's Environmental Health and Safety (EHS) department: This should be your primary point of contact for specific protocols and emergency procedures.

In any situation involving potentially dry picric acid, do not attempt to handle it yourself. Immediately contact your institution's EHS department or local emergency services. They have the training and equipment to safely manage the situation.

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